

Technical Support Center: Alanyl-D-isoglutamine Aqueous Solutions

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Compound of Interest

Compound Name: *Alanyl-D-isoglutamine*

Cat. No.: *B15600054*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, stability, and handling of **Alanyl-D-isoglutamine** aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for lyophilized **Alanyl-D-isoglutamine**?

A: Lyophilized **Alanyl-D-isoglutamine** is stable for an extended period when stored under appropriate conditions. For long-term storage, it is recommended to keep the lyophilized powder in a tightly sealed container at -20°C or colder, protected from light and moisture.[1][2][3] Before use, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation, as moisture can reduce the long-term stability of the peptide.[2]

Q2: How should I reconstitute lyophilized **Alanyl-D-isoglutamine**?

A: To reconstitute lyophilized **Alanyl-D-isoglutamine**, use a sterile buffer. For optimal stability, a buffer with a pH between 5.0 and 6.0 is recommended.[2][4] Briefly centrifuge the vial to ensure all the powder is at the bottom. Then, add the desired volume of sterile buffer to achieve your target concentration. Gently vortex or swirl to dissolve the peptide completely.

Q3: What is the expected shelf life of **Alanyl-D-isoglutamine** in an aqueous solution?

A: The shelf life of **Alanyl-D-isoglutamine** in solution is limited due to the presence of the isoglutamine residue, which is prone to degradation.[2] The stability is highly dependent on the storage temperature and pH of the solution. For a closely related dipeptide, L-alanyl-L-glutamine, the estimated shelf life (t90, time to 90% potency) in a pH 6.0 solution is 5.3 years at 25°C and 7.1 months at 40°C.[4] It is best practice to prepare fresh solutions for immediate use. For short-term storage, keep the solution at 4°C for no longer than a few days. For longer-term storage, it is highly recommended to aliquot the solution into single-use volumes and store them at -20°C or colder for up to a month.[1][5]

Q4: What factors can affect the stability of **Alanyl-D-isoglutamine** aqueous solutions?

A: The primary factors affecting the stability of **Alanyl-D-isoglutamine** in aqueous solutions are:

- pH: The stability of dipeptides containing glutamine is pH-dependent. Maximum stability for L-alanyl-L-glutamine is observed at approximately pH 6.0.[4]
- Temperature: Higher temperatures accelerate the degradation process.[4][5] Storing solutions at lower temperatures (4°C, -20°C, or -80°C) significantly slows down degradation. [5]
- Freeze-Thaw Cycles: Repeatedly freezing and thawing a solution can lead to peptide degradation and should be avoided.[2] It is recommended to store the solution in single-use aliquots.

Q5: What are the primary degradation pathways for **Alanyl-D-isoglutamine** in solution?

A: Based on studies of similar dipeptides, the two main degradation routes for **Alanyl-D-isoglutamine** in an aqueous solution are the cleavage of the peptide bond between alanine and isoglutamine and the deamination of the isoglutamine amide group.[4]

Data on Shelf Life and Stability

The following tables summarize the stability data for L-alanyl-L-glutamine, a closely related dipeptide, which can be used as a reference for **Alanyl-D-isoglutamine**.

Table 1: Predicted Shelf Life (t90) of L-alanyl-L-glutamine in Aqueous Solution at pH 6.0

Temperature	Predicted Shelf Life (90% remaining)
25°C	5.3 years
40°C	7.1 months

[Data sourced from a study on the degradation kinetics of L-alanyl-L-glutamine.][4]

Table 2: Recommended Storage Conditions for Peptides in Aqueous Solution

Storage Temperature	Recommended Duration	Notes
Room Temperature (22-24°C)	Hours	Not recommended for long-term storage due to significant degradation.
4°C	Up to 14 days	Slow degradation occurs. Suitable for short-term storage. [5]
-20°C	Up to 1 month	Minimal degradation. Avoid multiple freeze-thaw cycles. [1] [5]
-80°C	Up to 6 months	Undetectable degradation, suitable for longer-term storage. [5]

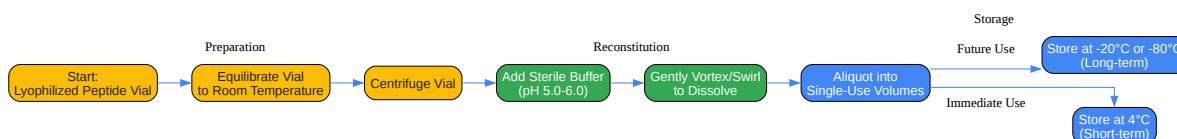
Experimental Protocols

Protocol for Reconstitution and Storage of Lyophilized Alanyl-D-isoglutamine

- **Equilibration:** Before opening, allow the vial of lyophilized **Alanyl-D-isoglutamine** to reach room temperature in a desiccator. This prevents the condensation of moisture, which can compromise the stability of the peptide.

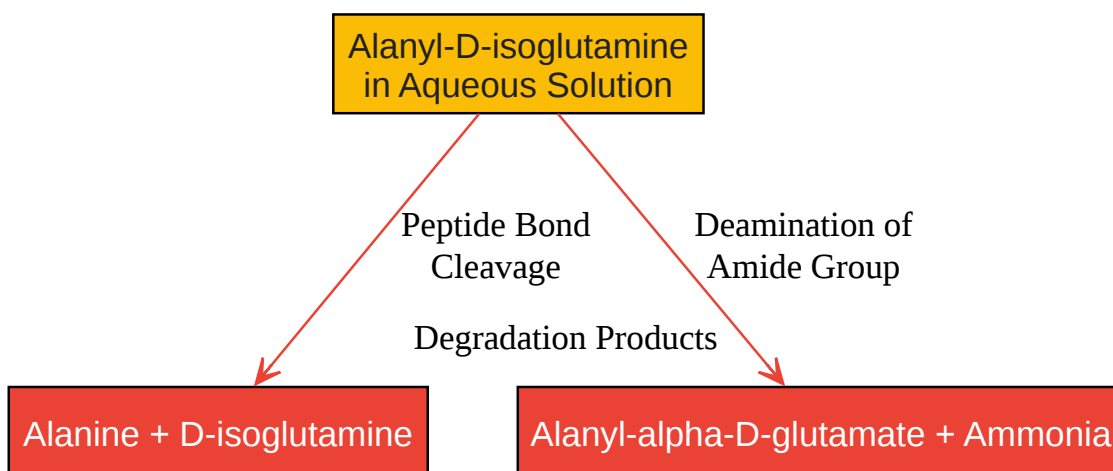
- Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom of the tube.
- Reconstitution: Prepare a sterile buffer solution with a pH between 5.0 and 6.0 (e.g., a phosphate buffer). Using a sterile syringe or pipette, add the calculated volume of the buffer to the vial to achieve the desired final concentration.
- Dissolution: Gently vortex or swirl the vial until the peptide is completely dissolved. Avoid vigorous shaking, which can cause foaming and potential denaturation.
- Aliquoting: For long-term storage, it is crucial to aliquot the reconstituted solution into smaller, single-use volumes. This will minimize waste and prevent degradation from repeated freeze-thaw cycles.
- Storage:
 - For immediate use or short-term storage (up to a few days), store the solution at 4°C.
 - For longer-term storage (up to a month), store the aliquots at -20°C. For storage beyond a month, -80°C is recommended.

Visualizations



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Caption: Workflow for Reconstitution and Storage of Lyophilized **Alanyl-D-isoglutamine**.



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Caption: Primary Degradation Pathways of **Alanyl-D-isoglutamine** in Aqueous Solution.

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